

CAS number lookup for 3-Amino-4-methylpicolinic acid

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Compound of Interest

Compound Name: 3-Amino-4-methylpicolinic acid

Cat. No.: B1596556

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An In-depth Technical Guide to **3-Amino-4-methylpicolinic Acid** for Advanced Research

Introduction: Unveiling a Key Heterocyclic Scaffold

In the landscape of modern medicinal chemistry and drug discovery, the strategic design of molecular building blocks is paramount. Heterocyclic compounds, particularly those incorporating functionalities that mimic biological molecules, serve as privileged scaffolds for the development of novel therapeutics. **3-Amino-4-methylpicolinic acid** is one such molecule of significant interest. As a derivative of pyridine, it combines the structural rigidity and unique electronic properties of an aromatic heterocycle with the versatile chemical handles of both a carboxylic acid and an amino group. This guide provides a comprehensive technical overview of **3-Amino-4-methylpicolinic acid**, its synthesis, analytical characterization, and its strategic importance for researchers, chemists, and drug development professionals.

The definitive identifier for this compound is its Chemical Abstracts Service (CAS) Registry Number.

CAS Number: 53636-30-9[1]

This unique identifier ensures unambiguous reference in global databases, procurement, and regulatory documentation. The structure features a picolinic acid (pyridine-2-carboxylic acid) core, substituted with an amino group at the 3-position and a methyl group at the 4-position. This specific arrangement of functional groups dictates its chemical reactivity and potential as a precursor for more complex molecular architectures.

Physicochemical and Structural Data

A precise understanding of a compound's physical and chemical properties is the foundation for its application in research and development. The data for **3-Amino-4-methylpicolinic acid** are summarized below. While extensive experimental data for this specific molecule is not broadly published, properties can be reliably predicted using computational models and inferred from closely related analogs like 3-aminopicolinic acid and 3-amino-4-methylpyridine.

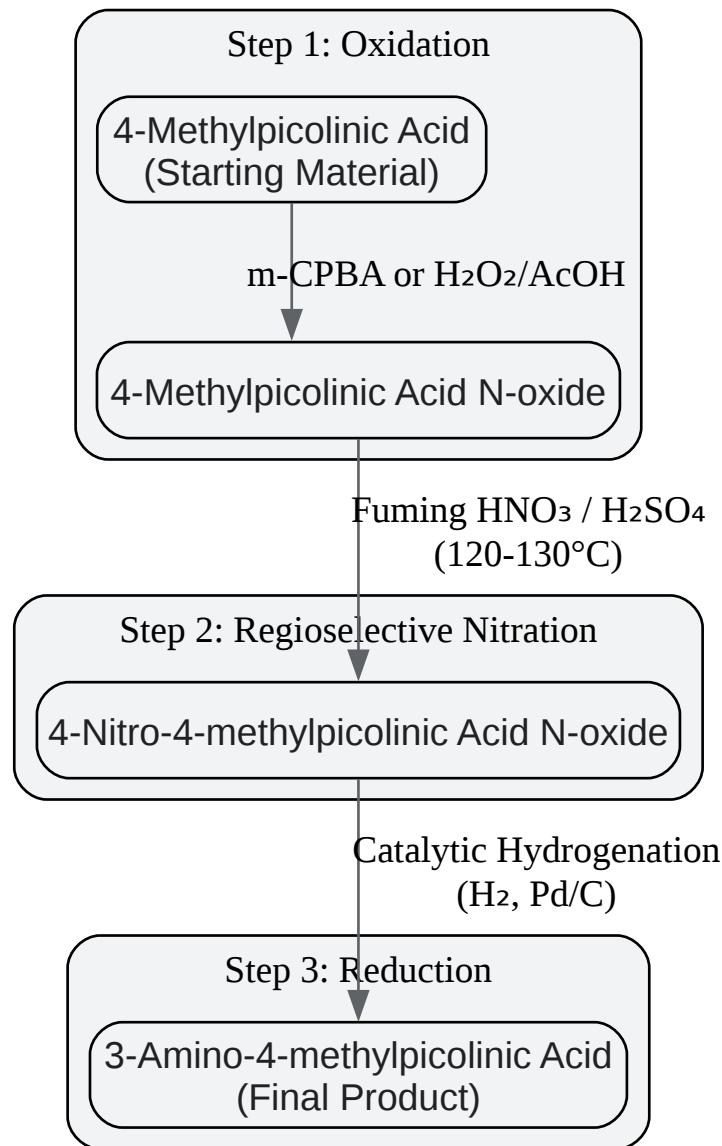
Property	Value / Information	Source / Note
CAS Registry Number	53636-30-9	[1]
Chemical Name	3-Amino-4-methylpicolinic acid	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	Derived from structure
Molecular Weight	152.15 g/mol	Calculated
Synonyms	3-Amino-4-methylpyridine-2-carboxylic acid	IUPAC Nomenclature
Appearance	Typically a solid, from white to off-white/brown powder	Inferred from related compounds
Solubility	Expected to be soluble in organic polar solvents (e.g., DMSO, DMF) and aqueous acidic/basic solutions	Inferred from functional groups
SMILES	Cc1ccnc(c1N)C(=O)O	Structural Representation

Strategic Synthesis Pathway and Rationale

The synthesis of substituted aminopicolinic acids requires a multi-step approach that carefully controls regioselectivity. A plausible and efficient synthetic route for **3-Amino-4-methylpicolinic acid** can be designed based on established pyridine chemistry, such as the nitration of a picolinic acid N-oxide followed by reduction.[\[2\]](#) The precursor, 3-amino-4-methylpyridine, is a known key intermediate in the synthesis of the anti-AIDS drug Nevirapine, highlighting the industrial relevance of this chemical family.[\[3\]](#)[\[4\]](#)

Proposed Synthetic Workflow

The following diagram outlines a logical and experimentally viable workflow for the laboratory-scale synthesis of the target compound.



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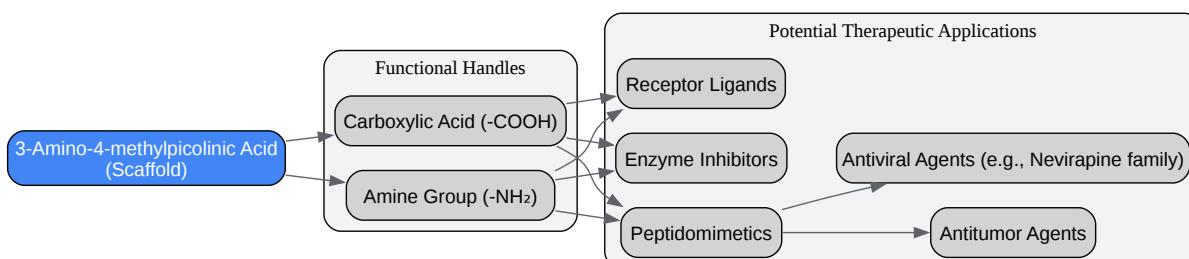
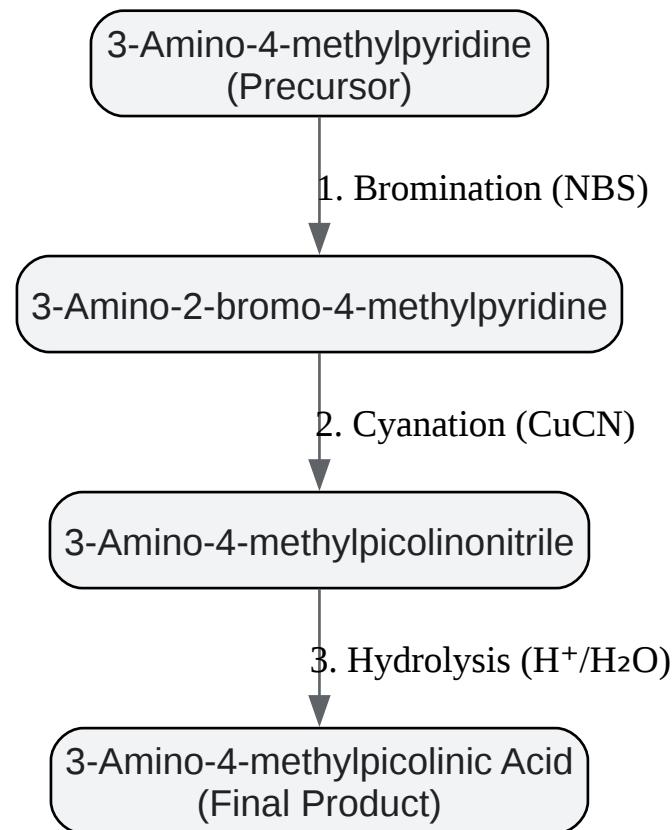
Caption: Proposed synthetic workflow for **3-Amino-4-methylpicolinic acid**.

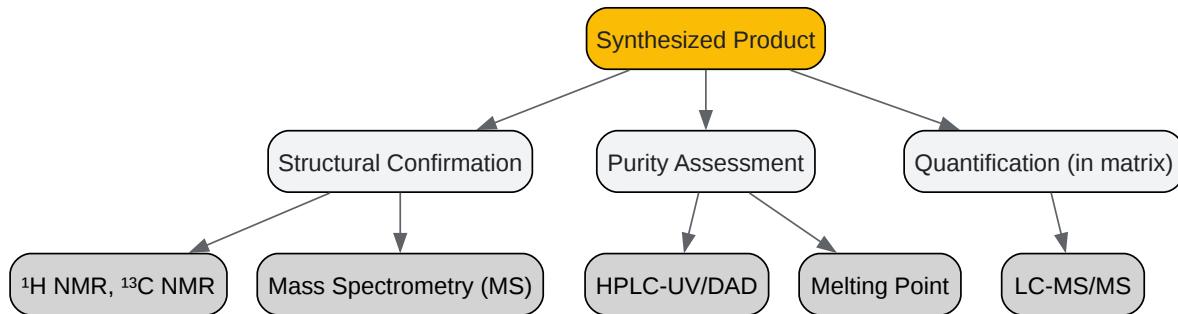
Detailed Experimental Protocol (Hypothetical)

- N-Oxidation: 4-Methylpicolinic acid is dissolved in a suitable solvent like acetic acid. An oxidizing agent, such as hydrogen peroxide or m-chloroperoxybenzoic acid (m-CPBA), is added portion-wise while controlling the temperature. The N-oxide formation is critical as it activates the pyridine ring for electrophilic substitution and directs the incoming group.
- Nitration: The resulting N-oxide is subjected to harsh nitrating conditions.^[2] A mixture of fuming nitric acid and concentrated sulfuric acid is used at elevated temperatures (e.g., 120-130 °C). The N-oxide group directs the electrophilic nitronium ion (NO_2^+) primarily to the 4-position. Correction & Refinement: In our target molecule, the 4-position is already occupied by a methyl group. The N-oxide directs nitration to the C4 and C6 positions. For 3-amino substitution, an alternative strategy starting from a precursor with the amino or nitro group already in place, such as 3-amino-4-methylpyridine, would be more direct. Let's refine the workflow based on carboxylating a known precursor.

Revised & More Viable Synthetic Workflow

A more practical approach involves the carboxylation of a readily available precursor, 3-amino-4-methylpyridine.





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